

The Future of High-Energy Physics: A Comparative Guide to Next-Generation Colliders

Author: BenchChem Technical Support Team. **Date:** December 2025

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The quest to unravel the fundamental constituents of the universe and the forces that govern them is poised to enter a new era with the proposed construction of several next-generation particle colliders. Following the monumental discovery of the Higgs boson at the Large Hadron Collider (LHC), the global high-energy physics community is charting a course for even more powerful machines to probe deeper into the mysteries of the subatomic world. At the forefront of these ambitious projects is the Super Proton-Proton Collider (**SPPC**), a key component of China's proposed Circular Electron Positron Collider (CEPC)-**SPPC** project.^{[1][2][3]} This guide provides a comprehensive comparison of the **SPPC** with other leading future collider proposals—the Future Circular Collider (FCC) at CERN and the International Linear Collider (ILC)—offering researchers, scientists, and drug development professionals a detailed overview of the global landscape of future colliders.

The Vision for the Super Proton-Proton Collider (SPPC)

The **SPPC** is envisioned as the energy-frontier machine that will succeed the CEPC, a proposed "Higgs factory" designed for high-precision studies of the Higgs boson.^{[1][3][4]} The two-stage CEPC-**SPPC** project plans to utilize the same 100-kilometer circumference tunnel.^{[1][4]} The initial phase will be the CEPC, an electron-positron collider operating at a center-of-mass energy of 240 GeV.^[5] Following the CEPC's operational period, the tunnel will house the **SPPC**, a proton-proton collider designed to reach unprecedented energy levels.^{[6][7]}

The primary scientific goal of the **SPPC** is to explore new physics beyond the Standard Model. [1][2][3] By colliding protons at extremely high energies, physicists hope to produce and study new particles and phenomena that could shed light on enduring mysteries such as the nature of dark matter, the origin of matter-antimatter asymmetry in the universe, and the hierarchy of particle masses. The **SPPC** is designed to be a discovery machine, pushing the boundaries of the energy frontier far beyond the capabilities of the LHC.[1]

Comparative Analysis of Future Colliders

The global strategy for future high-energy physics research involves a complementary approach, with different types of colliders offering unique capabilities. The main alternatives to the **SPPC** are CERN's Future Circular Collider (FCC) and the International Linear Collider (ILC), with a potential site in Japan.

The FCC project at CERN shares a similar two-stage approach with the CEPC-**SPPC** concept. [8][9] The first stage, FCC-ee, would be an electron-positron collider for high-precision measurements, followed by a proton-proton collider, FCC-hh, in the same tunnel of approximately 91 to 100 kilometers in circumference, aiming for a collision energy of around 100 TeV.[8][10][11][12]

In contrast, the ILC is a proposed linear electron-positron collider.[13][14][15][16] Instead of a circular tunnel, the ILC will consist of two long linear accelerators that will collide electrons and positrons head-on.[16] This design allows for very "clean" collision environments, ideal for precision measurements of the Higgs boson and other known particles.[14]

The following table summarizes the key design parameters of these proposed future colliders.

Parameter	SPPC (Super Proton-Proton Collider)	FCC-hh (Future Circular Collider - hadron)	ILC (International Linear Collider)
Collider Type	Proton-Proton	Proton-Proton	Electron-Positron
Circumference/Length	~100 km[1][4][6]	~90.7 km[9][10]	~20.5 km (initial) to 50 km (upgrade)[14][16][17]
Center-of-Mass Energy	~75 TeV (initial), 125-150 TeV (ultimate)[1][4][6]	~100 TeV[8][10][12]	250 GeV (initial), expandable to 500 GeV - 1 TeV[13][14][17]
Luminosity (per IP)	~ 1.0×10^{35} cm ⁻² s ⁻¹ [1][6]	High Luminosity (details in design reports)	High Luminosity (details in design reports)
Staged Approach	Yes, following CEPC in the same tunnel[1][2][3][4][6][7]	Yes, following FCC-ee in the same tunnel[8][9][10][12]	Staged energy upgrades possible[13][17]
Primary Physics Goal	Discovery of new physics at the energy frontier[1][2][3][4]	Discovery of new physics at the energy frontier[8]	Precision measurements of the Higgs boson and top quark[14][15][17]

Experimental Methodologies and Physics Programs

The experimental programs at these future colliders are designed to be complementary, addressing fundamental questions in particle physics from different angles.

SPPC and FCC-hh (Proton-Proton Colliders): The primary experimental method at hadron colliders like the **SPPC** and FCC-hh involves colliding protons at the highest possible energies. Protons are composite particles, and their collisions result in a complex spray of secondary particles. By analyzing the properties and trajectories of these particles in large, sophisticated detectors, physicists can search for signatures of new, heavy particles predicted by theories

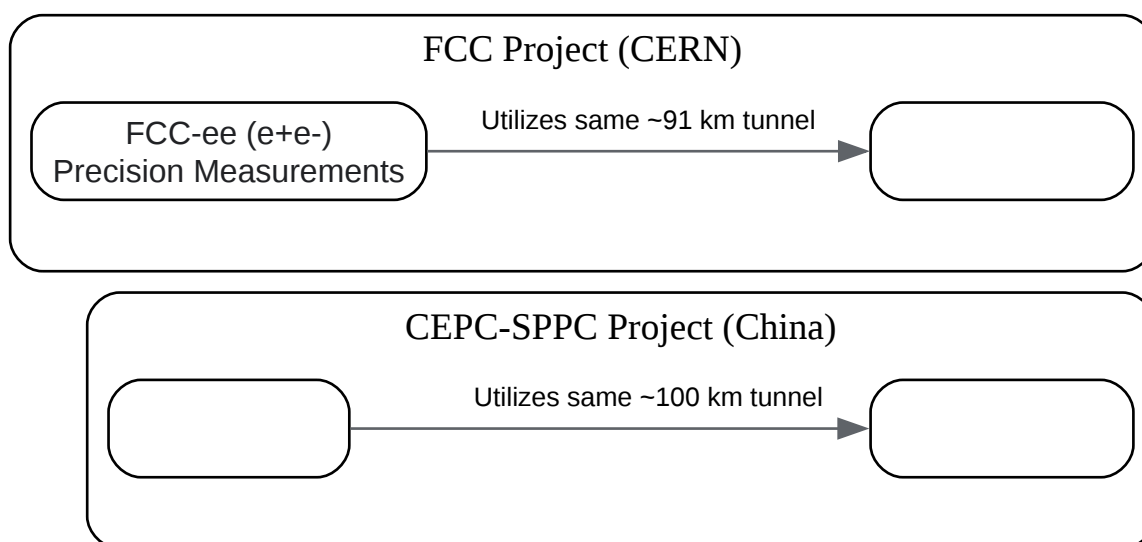
beyond the Standard Model, such as supersymmetry or extra spatial dimensions. The high collision energy provides a direct path to discovering new particles with large masses.

CEPC, FCC-ee, and ILC (Electron-Positron Colliders): Electron-positron colliders provide a much "cleaner" collision environment because electrons and positrons are elementary particles.[14] The initial collision state is well-defined, allowing for extremely precise measurements of the properties of known particles, particularly the Higgs boson, the W and Z bosons, and the top quark.[8] By precisely measuring their production rates and decay modes, scientists can search for small deviations from the predictions of the Standard Model, which would be indirect evidence of new physics. These machines are often referred to as "Higgs factories" due to their ability to produce millions of Higgs bosons in a clean environment.[5]

The ILC, being a linear collider, offers the unique possibility of polarizing the electron and positron beams.[13] This capability provides an additional tool for dissecting the properties of the produced particles and enhancing the precision of measurements.

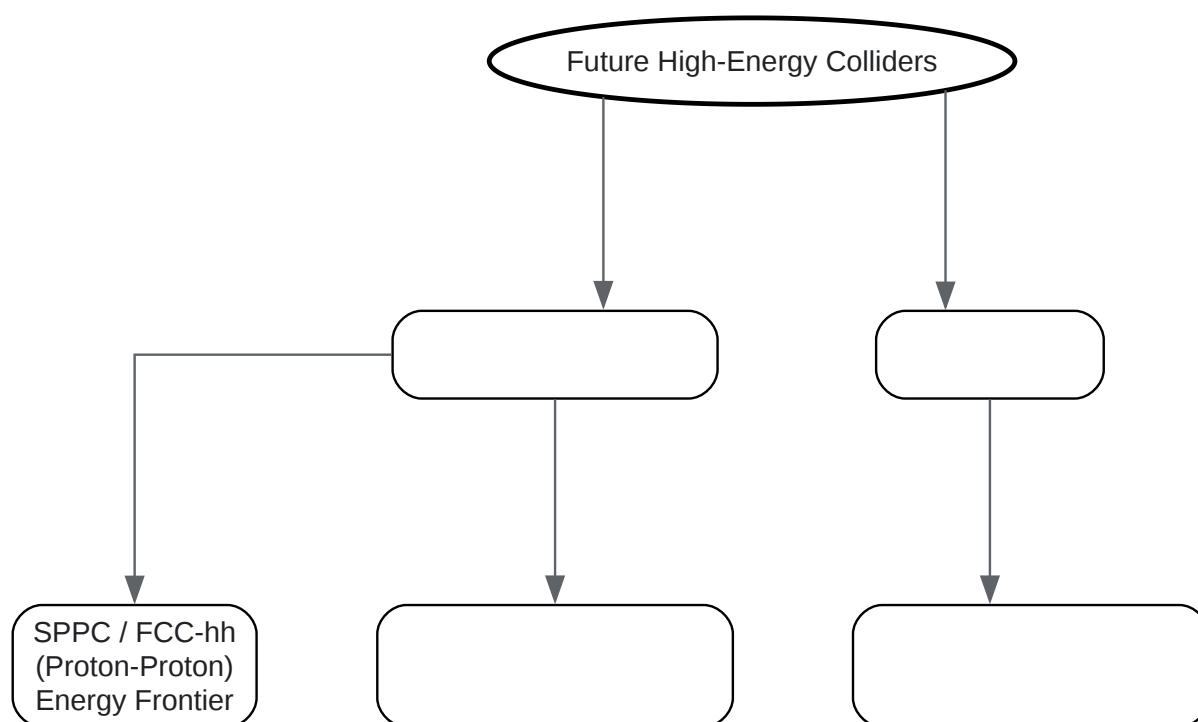
Visualizing the Future Collider Landscape

To better understand the relationships and workflows of these proposed projects, the following diagrams illustrate the staged approach of the circular colliders and the comparative logic of the different collider types.



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Staged approach of the proposed circular colliders.



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Comparison of different future collider types.

Conclusion

The Super Proton-Proton Collider represents a bold and ambitious step in the global pursuit of fundamental knowledge. As part of the integrated CEPC-**SPPC** project, it offers a compelling vision for a future discovery machine at the energy frontier. Its scientific goals are synergistic with those of the FCC at CERN, while the ILC provides a complementary path focused on high-precision measurements. The choice of which of these mega-science projects will ultimately be built will depend on a complex interplay of scientific priorities, technological readiness, and international collaboration. For researchers and professionals in related fields, understanding the capabilities and scientific reach of each of these proposed colliders is crucial for anticipating the future landscape of fundamental physics and the technological advancements that will emerge from these groundbreaking endeavors.

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- To cite this document: BenchChem. [The Future of High-Energy Physics: A Comparative Guide to Next-Generation Colliders]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044070#role-of-sppc-in-the-global-landscape-of-future-colliders]

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